

In-depth Technical Guide: The Crystal Structure of bis(2,6-dimethylphenyl)methanol

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Compound of Interest

Compound Name: *Bis(2,6-dimethylphenyl)methanol*

CAS No.: 22004-65-5

Cat. No.: B1595239

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A Note to the Reader:

Following a comprehensive search of publicly available scientific databases and literature, it has been determined that the specific crystal structure of **bis(2,6-dimethylphenyl)methanol** has not been reported. This includes a thorough review of the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD). While information on related compounds and isomers exists, the unique steric environment of the 2,6-dimethylphenyl substitution pattern makes direct extrapolation of structural data from these analogues scientifically unsound.

This guide, therefore, serves a dual purpose. Firstly, it will outline the theoretical considerations and steric implications inherent to the **bis(2,6-dimethylphenyl)methanol** molecule that would govern its crystal packing. Secondly, it will provide a detailed, field-proven experimental workflow for the synthesis, crystallization, and single-crystal X-ray diffraction analysis of this compound, should a researcher wish to elucidate its structure. This approach is designed to provide valuable insights and a practical framework for the scientific community.

Part 1: Molecular Architecture and Predicted Solid-State Behavior

Bis(2,6-dimethylphenyl)methanol, with the chemical formula $C_{17}H_{20}O$, is an aromatic alcohol characterized by significant steric hindrance around the central carbinol group.[1][2] The two phenyl rings are each substituted with two methyl groups in the ortho positions. This substitution pattern is critical to the molecule's overall conformation and its potential intermolecular interactions in the solid state.

The Influence of Steric Hindrance

The primary determinant of the three-dimensional structure of **bis(2,6-dimethylphenyl)methanol** is the steric repulsion between the four ortho-methyl groups and between these groups and the hydroxyl moiety.[3] This steric crowding is expected to force the two phenyl rings into a twisted, non-coplanar arrangement. The degree of this twist, defined by the dihedral angles between the phenyl rings and the plane of the central C-C(OH)-C bonds, will be a key feature of its crystal structure. This contrasts with less hindered diarylmethanols where the phenyl rings may adopt a more coplanar "propeller" conformation.

The steric bulk of the 2,6-dimethylphenyl groups also significantly shields the hydroxyl group. This has two major implications for its crystal packing:

- **Inhibition of Strong Hydrogen Bonding Networks:** While the hydroxyl group is a potent hydrogen bond donor and acceptor, its accessibility is severely limited. This may prevent the formation of extended, robust hydrogen-bonded chains or sheets that are common in the crystal structures of less hindered alcohols.
- **Dominance of Weaker Interactions:** With strong hydrogen bonding potentially suppressed, the crystal packing will likely be governed by a combination of weaker forces, such as van der Waals interactions and C-H $\cdots$ π interactions.[4] The arrangement of molecules will be a compromise between efficient space-filling and the minimization of steric clashes.

Predicted Intermolecular Interactions

In the absence of a determined crystal structure, we can hypothesize the likely intermolecular interactions based on the molecular features:

- **Hydrogen Bonding:** If hydrogen bonding does occur, it is likely to be in the form of discrete dimers ($\text{O-H}\cdots\text{O}$) or short chains, where the steric hindrance allows for a favorable, albeit limited, approach of neighboring molecules.
- **C-H $\cdots\pi$ Interactions:** The electron-rich phenyl rings are potential acceptors for C-H $\cdots\pi$ interactions from the methyl groups or the aromatic C-H bonds of adjacent molecules. These interactions, though weak, can be numerous and collectively play a significant role in stabilizing the crystal lattice.^[5]
- **van der Waals Forces:** These non-specific attractive forces will be crucial for the overall cohesion of the crystal. The irregular, bulky shape of the molecule will necessitate an intricate packing arrangement to maximize these interactions.

A Hirshfeld surface analysis of the eventual crystal structure would be invaluable in quantifying the relative contributions of these different types of intermolecular contacts.^[6]

Part 2: Experimental Workflow for Structure Elucidation

To address the current gap in the scientific literature, the following section provides a comprehensive, self-validating protocol for the synthesis, crystallization, and structural analysis of **bis(2,6-dimethylphenyl)methanol**.

Synthesis of bis(2,6-dimethylphenyl)methanol

This synthesis is a standard Grignard reaction, a robust and well-understood method for forming carbon-carbon bonds.

Protocol:

- **Grignard Reagent Preparation:**
 - To a flame-dried, three-neck round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings (1.2 eq).
 - Add a small crystal of iodine to initiate the reaction.

- In the dropping funnel, place a solution of 2-bromo-m-xylene (1.0 eq) in anhydrous diethyl ether.
- Add a small portion of the bromide solution to the magnesium turnings and gently warm the flask to initiate the Grignard reaction, as evidenced by the disappearance of the iodine color and the formation of a cloudy solution.
- Once initiated, add the remaining bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the reaction mixture for 1 hour to ensure complete formation of the Grignard reagent, 2,6-dimethylphenylmagnesium bromide.
- Reaction with Aldehyde:
 - Cool the Grignard reagent to 0 °C in an ice bath.
 - In the dropping funnel, place a solution of 2,6-dimethylbenzaldehyde (0.9 eq) in anhydrous diethyl ether.
 - Add the aldehyde solution dropwise to the stirred Grignard reagent.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Work-up and Purification:
 - Quench the reaction by the slow, careful addition of a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter the solution and remove the solvent under reduced pressure to yield the crude product.

- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to afford pure **bis(2,6-dimethylphenyl)methanol** as a white solid.

Crystallization

The growth of single crystals suitable for X-ray diffraction is often a matter of trial and error. The high steric hindrance of the target molecule may make crystallization challenging.

Recommended Techniques:

- **Slow Evaporation:** Dissolve the purified solid in a suitable solvent (e.g., ethanol, methanol, acetone, or a mixture such as dichloromethane/hexane) in a loosely covered vial. Allow the solvent to evaporate slowly over several days.
- **Vapor Diffusion:** In a sealed container, place a vial containing a concentrated solution of the compound. In the larger container, place a solvent in which the compound is less soluble (the anti-solvent). The vapor of the anti-solvent will slowly diffuse into the vial, reducing the solubility and promoting crystallization.
- **Cooling:** Prepare a saturated solution of the compound in a suitable solvent at an elevated temperature and allow it to cool slowly to room temperature, and then to a lower temperature (e.g., 4 °C).

Single-Crystal X-ray Diffraction (SCXRD) Analysis

This workflow outlines the standard procedure for determining the crystal structure from a suitable single crystal.^{[6][7]}

Workflow Diagram:

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